

Application Note: Rapid UPLC Analysis of Axitinib and Its Related Compounds

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Compound of Interest

Compound Name: *Axitinib Impurity d*

Cat. No.: *B15815446*

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Abstract

This application note details a robust and rapid Ultra-Performance Liquid Chromatography (UPLC) method for the quantitative analysis of Axitinib and its related compounds. The described method is stability-indicating, capable of separating the active pharmaceutical ingredient (API) from its degradation products and potential impurities. This document provides comprehensive experimental protocols, method validation data, and visual workflows to aid in the implementation of this method for routine analysis and stability studies in a laboratory setting.

Introduction

Axitinib is a potent and selective tyrosine kinase inhibitor used in the treatment of advanced renal cell carcinoma.^[1] Ensuring the purity and stability of Axitinib in bulk drug and pharmaceutical dosage forms is critical for its safety and efficacy. A reliable analytical method is therefore essential for the identification and quantification of Axitinib and any related substances, including process impurities and degradation products. This UPLC method offers

high resolution, sensitivity, and a significantly reduced analysis time compared to traditional HPLC methods, making it suitable for high-throughput environments.

Experimental Protocols

Instrumentation and Chromatographic Conditions

A UPLC system equipped with a photodiode array (PDA) detector is recommended for this analysis. The following table summarizes the chromatographic conditions for the rapid analysis of Axitinib and its related compounds.

Parameter	Recommended Conditions
UPLC System	Waters Acquity UPLC or equivalent
Column	Waters Acquity UPLC BEH C18 (50 mm × 2.1 mm, 1.7 µm)[2]
Mobile Phase A	0.1% Formic acid in Water[2]
Mobile Phase B	Acetonitrile[2]
Gradient Elution	0.00–0.50 min: 10% B 0.50–1.00 min: 10% → 90% B 1.00–2.00 min: 90% B 2.00–2.10 min: 90% → 10% B 2.10–3.00 min: 10% B[3]
Flow Rate	0.4 mL/min[3]
Column Temperature	45 °C[3]
Autosampler Temp.	4 °C[3]
Injection Volume	2.0 µL[3]
Detection Wavelength	249 nm[4]
Run Time	3.0 minutes

Preparation of Solutions

Diluent: A mixture of water and acetonitrile (50:50, v/v) is used as the diluent for preparing standard and sample solutions.

Standard Stock Solution (Axitinib):

- Accurately weigh approximately 10 mg of Axitinib reference standard.
- Transfer it into a 100 mL volumetric flask.
- Add approximately 70 mL of diluent and sonicate for 10 minutes to dissolve.
- Allow the solution to cool to room temperature and dilute to the mark with the diluent. This yields a stock solution of 100 µg/mL.

Working Standard Solution:

- Pipette 1.0 mL of the Standard Stock Solution into a 10 mL volumetric flask.
- Dilute to the mark with the diluent to obtain a final concentration of 10 µg/mL.

Sample Preparation (for Tablet Dosage Form):

- Weigh and finely powder no fewer than 20 tablets.
- Accurately weigh a quantity of the powder equivalent to 5 mg of Axitinib and transfer it to a 50 mL volumetric flask.
- Add approximately 30 mL of diluent and sonicate for 15 minutes to ensure complete extraction of the drug.
- Allow the solution to cool and dilute to the mark with the diluent.
- Filter the solution through a 0.22 µm syringe filter, discarding the first few mL of the filtrate.
- Pipette 1.0 mL of the filtered solution into a 10 mL volumetric flask and dilute to the mark with the diluent to get a final concentration of 10 µg/mL.

Method Validation Summary

The UPLC method was validated according to the International Council for Harmonisation (ICH) guidelines. The following tables summarize the key validation parameters.

Linearity

The linearity of the method was evaluated by analyzing a series of Axitinib standard solutions over a specified concentration range.

Analyte	Concentration Range	Correlation Coefficient (r^2)
Axitinib	12.5 - 75 µg/mL[4]	> 0.999[4]
Axitinib	4 - 24 µg/mL[5]	0.9994[5]
Axitinib	0.5 - 100 ng/mL[2]	0.9992[2]

Accuracy and Precision

Accuracy was determined by recovery studies at three different concentration levels (80%, 100%, and 120%). Precision was evaluated by analyzing six replicate injections of the standard solution on the same day (intraday) and on three different days (interday).

Parameter	Specification	Result
Accuracy (% Recovery)	98.0% - 102.0%	99.49% - 99.80%[4]
Intraday Precision (%RSD)	≤ 2.0%	< 2.0%[6]
Interday Precision (%RSD)	≤ 2.0%	< 2.0%[6]

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

The LOD and LOQ were determined based on the signal-to-noise ratio.

Parameter	Result
LOD	0.26 µg/mL[4]
LOQ	0.80 µg/mL[4]

Specificity and Forced Degradation

Forced degradation studies were performed to demonstrate the stability-indicating nature of the method. Axitinib was subjected to acidic, basic, oxidative, thermal, and photolytic stress conditions. The method was able to separate Axitinib from all degradation products, indicating its high specificity.[4][7] Axitinib showed significant degradation under acidic, basic, and oxidative conditions.[4][6]

Visualizations

Experimental Workflow

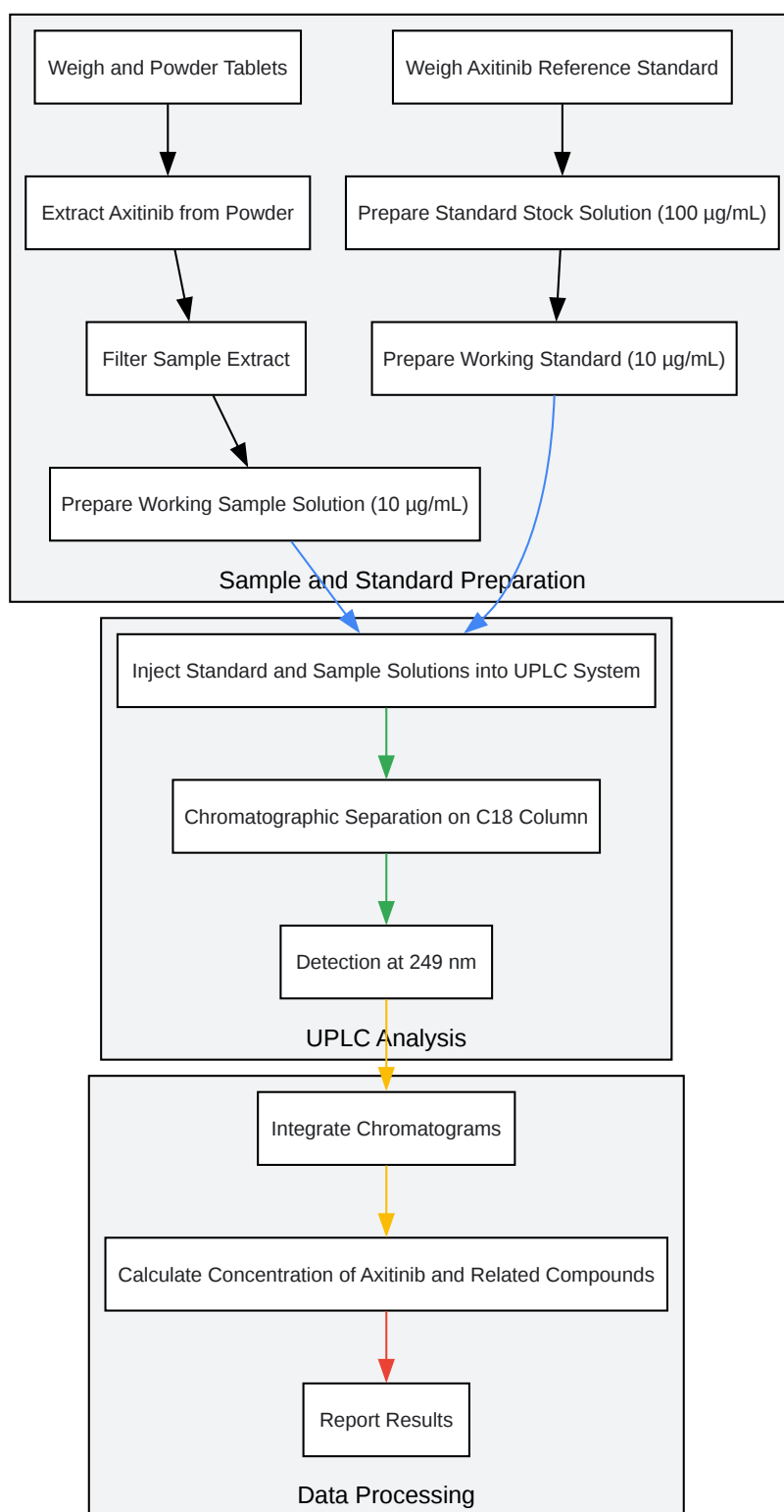


Figure 1: UPLC Analysis Workflow for Axitinib

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Caption: UPLC Analysis Workflow for Axitinib.

Method Validation Logic

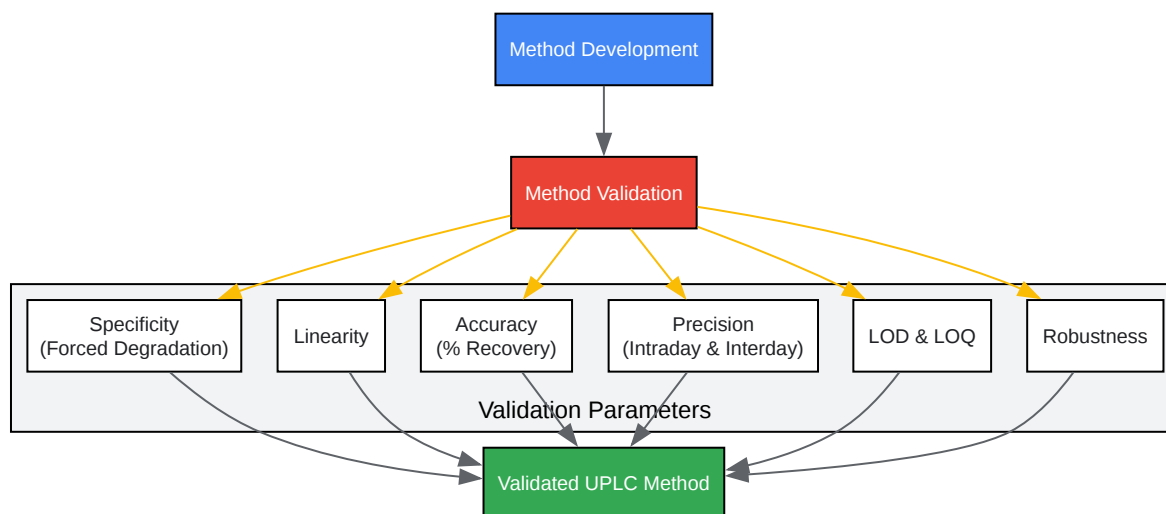


Figure 2: Logical Flow of Method Validation

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Caption: Logical Flow of Method Validation.

Conclusion

The UPLC method described in this application note is rapid, specific, accurate, and precise for the determination of Axitinib and its related compounds. The short run time allows for a high throughput of samples, making it an efficient tool for quality control and stability testing in the pharmaceutical industry. The comprehensive protocol and validation data provided herein should enable straightforward implementation and adaptation of this method in other laboratories.

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